

# Methyl 12-bromododecanoate safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Methyl 12-bromododecanoate*

Cat. No.: *B1366824*

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **Methyl 12-Bromododecanoate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 12-bromododecanoate** (CAS No. 26825-95-6) is a long-chain bromoester compound utilized as a versatile building block and intermediate in organic synthesis, including the development of novel surfactants, fragrances, and pharmaceuticals.<sup>[1]</sup> Its bifunctional nature, possessing both a reactive bromine atom and a methyl ester, makes it valuable in creating complex molecular architectures. However, its chemical reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety and handling precautions for **methyl 12-bromododecanoate**, grounded in established chemical safety principles, to ensure the well-being of laboratory personnel and the integrity of research.

## Chemical and Physical Properties: The Foundation of Safety

A fundamental aspect of safe chemical handling is a clear understanding of its intrinsic properties. These characteristics dictate its behavior under various conditions and inform the necessary control measures.

**Methyl 12-bromododecanoate** is a derivative of dodecanoic acid (lauric acid) with the molecular formula C13H25BrO2.<sup>[1]</sup> The presence of a terminal bromine atom introduces specific reactivity, making it a useful alkylating agent in synthesis.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Methyl 12-Bromododecanoate**

Property	Value	Source(s)
CAS Number	26825-95-6	[2]
Molecular Formula	C13H25BrO2	[1][2]
Molecular Weight	293.25 g/mol	[1]
Physical State	Liquid or Solid/Semi-solid	[2]
Purity	Typically ≥95%	[2][3]
Storage Temperature	Room Temperature, Sealed in Dry, Keep in Dark Place	[1]

Causality Insight: The recommendation to store this chemical in a dark, dry, and sealed container is directly linked to its chemical nature.<sup>[1]</sup> Halogenated esters can be susceptible to hydrolysis in the presence of moisture and potential degradation or reaction upon prolonged exposure to light.

## Hazard Identification and Risk Assessment

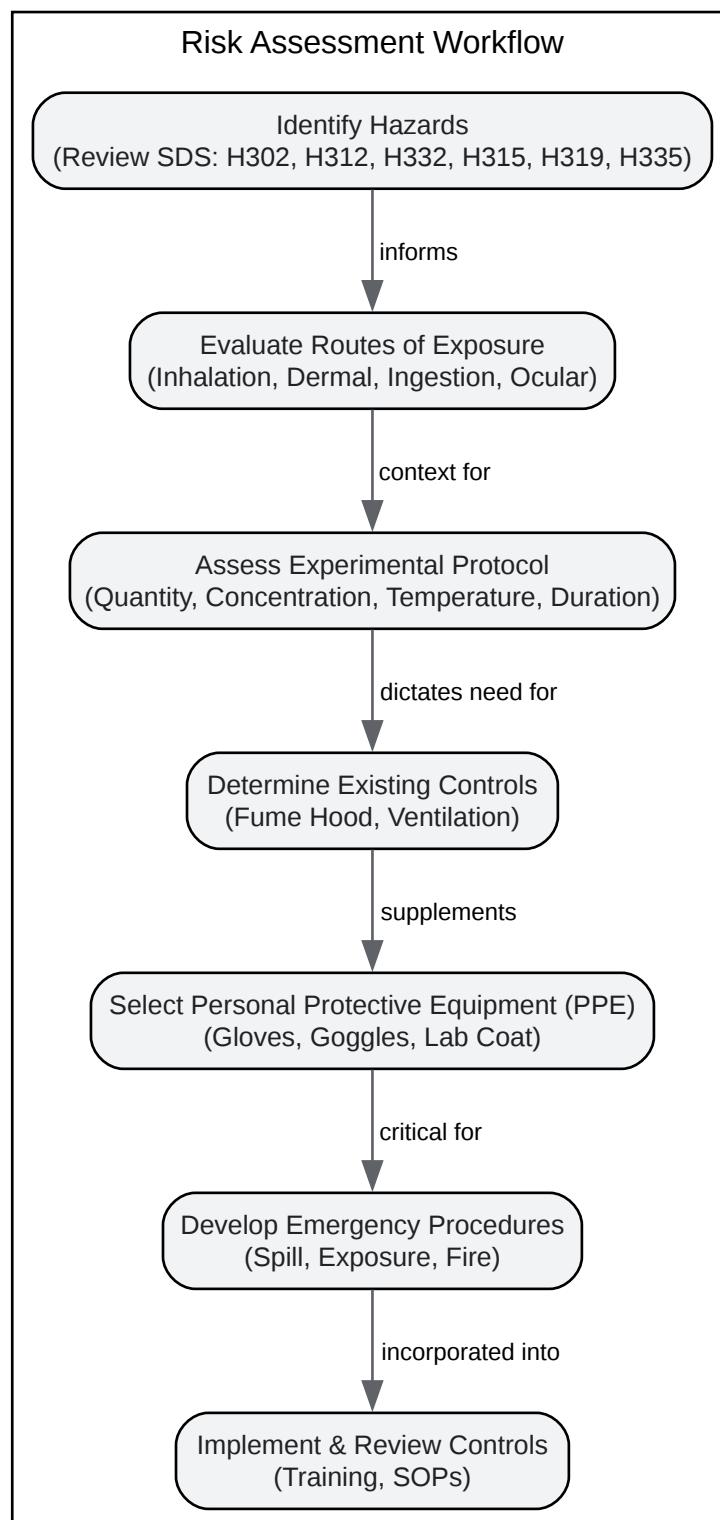
**Methyl 12-bromododecanoate** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).<sup>[1][2]</sup> A thorough risk assessment is mandatory before any handling of this substance.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Harmful/Irritant)[2]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	GHS07 (Harmful/Irritant)[2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	GHS07 (Harmful/Irritant)[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Harmful/Irritant)[4][5]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Harmful/Irritant)[4][5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	GHS07 (Harmful/Irritant)[4][5]

Signal Word: Warning[2]

Expertise & Experience: The multiple "Harmful" classifications indicate that this chemical has systemic toxicity potential through all major routes of exposure: ingestion, skin contact, and inhalation.[2] The irritant properties for skin, eyes, and the respiratory system are common for reactive alkyl halides and esters.[4][5] The primary risk during laboratory use is not acute, high-level poisoning, but rather the cumulative effect of low-level exposure from inadequate handling practices.

[Click to download full resolution via product page](#)

Caption: A logical workflow for conducting a risk assessment before handling **Methyl 12-bromododecanoate**.

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection is essential, starting with engineering controls and supplemented by appropriate PPE.

### 3.1. Engineering Controls

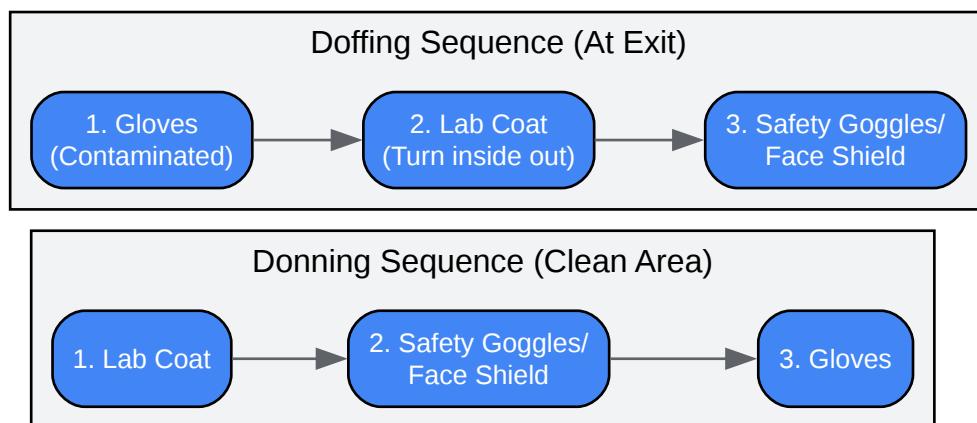
- Chemical Fume Hood: All handling of **methyl 12-bromododecanoate**, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood.[6] This is the primary defense against inhaling harmful vapors.[7]
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of vapors in the general workspace.[7][8]
- Safety Stations: An eyewash station and safety shower must be readily accessible and tested regularly.[7][9]

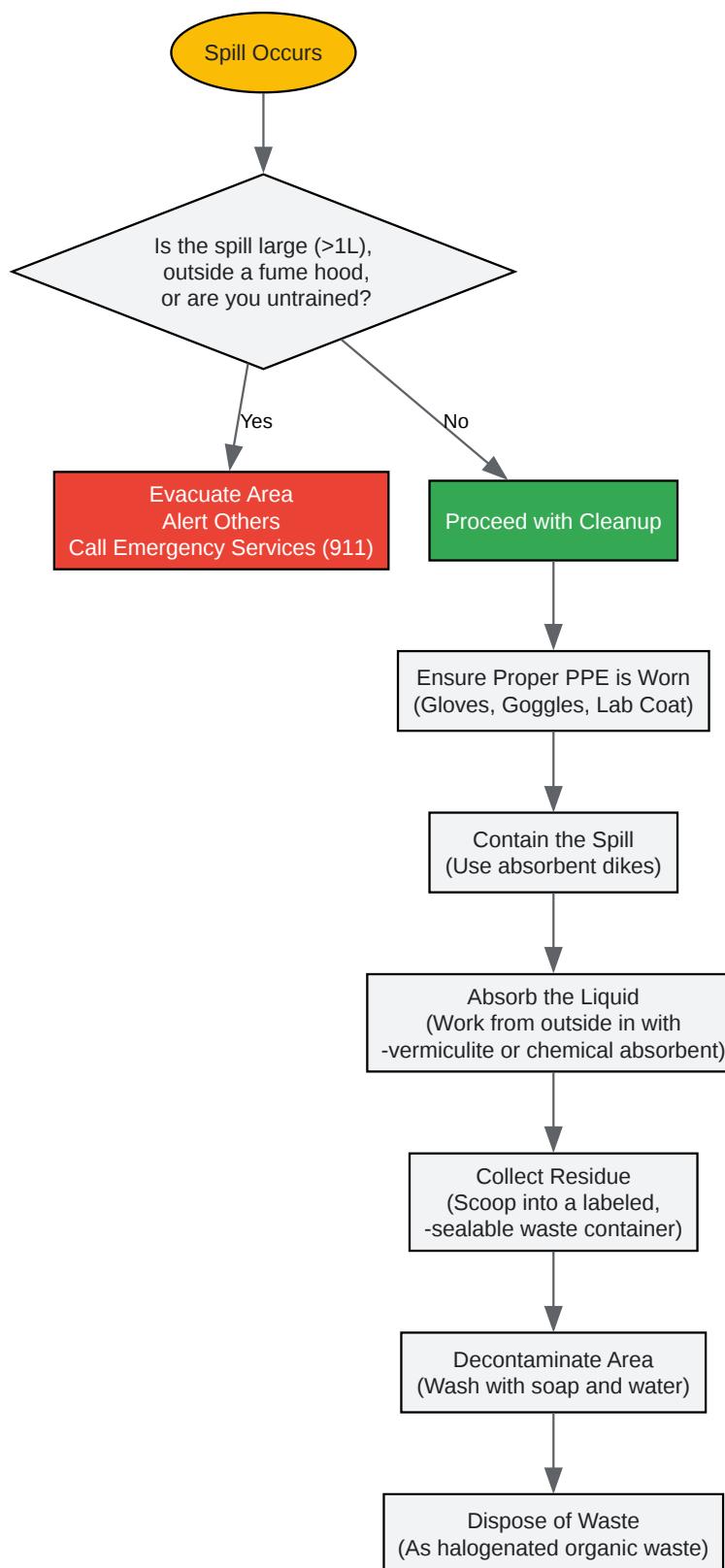
### 3.2. Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards of the chemical.[10][11]

- Eye and Face Protection: Chemical safety goggles that form a seal around the eyes are mandatory.[7][11] If there is a significant splash risk, a face shield should be worn in addition to goggles.[10][12]
- Skin Protection:
  - Gloves: Nitrile gloves are a suitable choice for protection against incidental splashes of many solvents and chemicals, including this compound.[12] It is crucial to check the glove manufacturer's compatibility chart for breakthrough time. Always inspect gloves for tears or holes before use and remove them promptly and properly after handling the chemical.

- Lab Coat: A flame-resistant lab coat with long sleeves and a secure closure is required to protect the skin and personal clothing.[[11](#)]
- Respiratory Protection: Not typically required when work is conducted within a certified chemical fume hood.[[7](#)] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors may be necessary.[[13](#)]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cas 26825-95-6,methyl 12-bromododecanoate | lookchem [lookchem.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. 26825-95-6 Cas No. | Methyl 12-Bromododecanoate | Apollo [store.apolloscientific.co.uk]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. aksci.com [aksci.com]
- 6. campusoperations.temple.edu [campusoperations.temple.edu]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. airgas.com [airgas.com]
- 9. nj.gov [nj.gov]
- 10. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 11. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 12. hsa.ie [hsa.ie]
- 13. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- To cite this document: BenchChem. [Methyl 12-bromododecanoate safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1366824#methyl-12-bromododecanoate-safety-and-handling-precautions>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)